

Technical Guide: Metoxuron-d6 (CAS Number 2030182-41-1)

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Compound of Interest		
Compound Name:	Metoxuron-d6	
Cat. No.:	B12401455	Get Quote

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Abstract

Metoxuron-d6 is the deuterated analog of Metoxuron, a phenylurea herbicide. This document provides a comprehensive technical overview of **Metoxuron-d6**, including its physicochemical properties and its primary application as an internal standard for the quantitative analysis of Metoxuron in various matrices. Detailed experimental protocols for sample preparation and analysis using chromatographic techniques are presented. Furthermore, the mode of action and metabolic degradation pathways of Metoxuron are discussed to provide a complete profile for research and analytical purposes.

Introduction

Metoxuron is a selective, systemic herbicide used for the control of broadleaf weeds and annual grasses in a variety of crops. Its mode of action involves the inhibition of photosynthesis at the photosystem II complex. Due to its widespread use, monitoring its presence in environmental and food samples is crucial for ensuring environmental safety and human health.

Metoxuron-d6 (CAS: 2030182-41-1) serves as an ideal internal standard for the accurate quantification of Metoxuron residues. The incorporation of six deuterium atoms provides a distinct mass shift, allowing for precise differentiation from the parent compound in mass



spectrometry-based analytical methods, without significantly altering its chemical and physical behavior during sample preparation and analysis.

Physicochemical Properties of Metoxuron-d6

The fundamental properties of **Metoxuron-d6** are summarized in the table below, providing essential information for its handling, storage, and application in analytical methodologies.

Property	Value
CAS Number	2030182-41-1
Molecular Formula	C10H7D6CIN2O2
Molecular Weight	234.71 g/mol
IUPAC Name	3-(3-chloro-4-methoxyphenyl)-1,1-bis(methyld3)urea
Synonyms	N'-(3-Chloro-4-methoxyphenyl)-N,N-di(methyl-d3)urea
Appearance	White to Off-White Solid
Storage Conditions	2-8°C for long-term storage
Purity (by HPLC)	Typically ≥98%

Analytical Applications and Experimental Protocols

Metoxuron-d6 is primarily utilized as an internal standard in analytical methods for the determination of Metoxuron residues in environmental matrices such as soil and water, as well as in agricultural products. The use of a stable isotope-labeled internal standard is critical for correcting for matrix effects and variations in extraction efficiency and instrument response, thereby ensuring the accuracy and reliability of the analytical results.

Sample Preparation: QuEChERS Protocol for Vegetable Matrices



The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

Materials:

- Homogenized sample (e.g., carrots, leafy vegetables)
- · Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL and 2 mL centrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile and a known amount of Metoxuron-d6 internal standard solution.
- Cap the tube and vortex vigorously for 1 minute.
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at ≥4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO₄, 50 mg of PSA, and 50 mg of C18 sorbent.



- · Vortex for 30 seconds.
- Centrifuge at ≥10,000 rpm for 2 minutes.
- The supernatant is ready for LC-MS/MS analysis.

Analytical Determination: High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

HPLC-MS/MS is the preferred method for the sensitive and selective quantification of Metoxuron.

Parameter	Specification
Instrument	HPLC system coupled with a tandem mass spectrometer
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start with 95% A, ramp to 5% A over 8 minutes, hold for 2 minutes, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 μL
Column Temperature	40°C
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Metoxuron: Precursor Ion > Product Ion 1 (Quantifier), Product Ion 2 (Qualifier)Metoxuron- d6: Precursor Ion > Product Ion 1 (Quantifier)



Mode of Action and Metabolic Pathways Mode of Action of Metoxuron

Metoxuron belongs to the phenylurea class of herbicides. Its primary mode of action is the inhibition of photosynthesis in target plants. Specifically, it binds to the D1 protein of the photosystem II (PSII) complex in the thylakoid membranes of chloroplasts. This binding blocks the electron transport chain, thereby inhibiting the production of ATP and NADPH, which are essential for carbon fixation. This disruption of photosynthesis ultimately leads to the death of the plant.

Microbial Degradation of Phenylurea Herbicides

The environmental fate of Metoxuron is largely determined by microbial degradation in soil and water. Various microorganisms, including bacteria and fungi, are capable of metabolizing phenylurea herbicides. The degradation typically proceeds through a series of enzymatic reactions.



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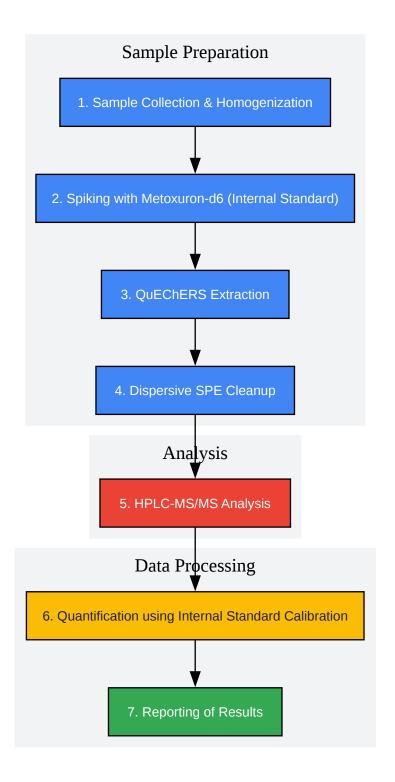
Caption: Microbial degradation pathway of Metoxuron.

The initial step often involves N-demethylation, followed by hydrolysis of the urea bridge to yield the corresponding aniline derivative. This intermediate is then further degraded through ring cleavage and eventual mineralization to carbon dioxide and water.

Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of Metoxuron in environmental or food samples using **Metoxuron-d6** as an internal standard.





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Caption: Analytical workflow for Metoxuron residue analysis.

Conclusion







Metoxuron-d6 is an indispensable tool for the accurate and precise quantification of Metoxuron in complex matrices. This technical guide provides researchers and analytical scientists with the essential information and detailed protocols required for its effective use. The provided experimental procedures, coupled with an understanding of the parent compound's mode of action and degradation, form a solid foundation for robust analytical method development and environmental monitoring studies.

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